Structural Characterization of 2-Bromo-3-nitropyridine-4-amine: A Technical Guide

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Compound of Interest

Compound Name:	*2-Bromo-3-nitropyridine-4-amine*
CAS No.:	*84487-14-9*
Cat. No.:	*B1281732*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structural characterization of **2-Bromo-3-nitropyridine-4-amine**, a substituted pyridine derivative with significant potential in medicinal chemistry and materials science.[1] Due to its specific arrangement of amino, bromo, and nitro functional groups, this compound serves as a versatile building block for the synthesis of novel heterocyclic compounds and active pharmaceutical ingredients.[2] This document outlines the key spectroscopic techniques for structural elucidation and provides detailed experimental protocols.

Molecular and Physicochemical Properties

2-Bromo-3-nitropyridine-4-amine, also known by its IUPAC name 4-bromo-3-nitropyridin-2-amine, possesses the molecular formula $C_5H_4BrN_3O_2$ and a molecular weight of 218.01 g/mol . [2][3] While extensive experimental data on its physical properties are not widely published, predicted values suggest a boiling point of 309.1±37.0 °C and a density of 1.929±0.06 g/cm³.[2] It typically appears as a yellow solid and should be stored at 2-8°C under an inert atmosphere, protected from light.[2][4]

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Table 1: Compound Identification

Identifier	Value
CAS Number	84487-10-5[2][3]
IUPAC Name	4-bromo-3-nitropyridin-2-amine[2][3][4]
Molecular Formula	$C_5H_4BrN_3O_2$[2][3]
Molecular Weight	218.01 g/mol [2][3]
InChI Key	WCHFLLNYYVWJEI-UHFFFAOYSA-N[2][4]

Spectroscopic Data for Structural Confirmation

The structural confirmation of **2-Bromo-3-nitropyridine-4-amine** relies on a combination of spectroscopic methods. Although experimentally verified data for this specific compound is limited in public literature, the following tables present predicted data and information from closely related analogs to serve as a foundational guide.[1]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a cornerstone technique for elucidating the carbon-hydrogen framework of a molecule.

Table 2: Predicted ^1H NMR Data

Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment
~8.2-8.4	d	~5.0	H-6
~7.0-7.2	d	~5.0	H-5
~6.5-7.0	br s	-	NH_2

Table 3: Predicted ^{13}C NMR Data

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Predicted Chemical Shift (δ, ppm)	Assignment
~158-160	C-2
~150-152	C-6
~135-137	C-3
~110-112	C-4
~110-112	C-5

Infrared (IR) Spectroscopy

IR spectroscopy is employed to identify the presence of specific functional groups within the molecule.

Table 4: Expected Infrared (IR) Spectroscopy Data

Wavenumber (cm^{-1})	Intensity	Assignment
3450-3300	Strong, Broad	N-H stretching (amino group)
3100-3000	Medium	C-H stretching (aromatic)
1640-1600	Strong	N-H bending (amino group)

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound, further confirming its identity. A key feature to observe in the mass spectrum of this compound is the isotopic pattern of bromine (^{79}Br and ^{81}Br).[1]

Experimental Protocols

The following are generalized protocols for the spectroscopic analysis of **2-Bromo-3-nitropyridine-4-amine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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- Sample Preparation: Dissolve approximately 5-10 mg of the compound in a suitable deuterated solvent, such as DMSO-d_6 or $CDCl_3$, in an NMR tube.[1]
- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher).[1][3]
- ^1H NMR Acquisition:
  - Acquire the proton NMR spectrum using a standard pulse sequence.
  - Set the spectral width to cover the expected range of chemical shifts (typically 0-12 ppm).[1]
- ^{13}C NMR Acquisition:
  - Acquire the carbon-13 NMR spectrum using a proton-decoupled pulse sequence.
  - A greater number of scans will be necessary due to the low natural abundance of the ^{13}C isotope.[1]
- Data Processing:
  - Process the raw Free Induction Decay (FID) data by applying Fourier transformation, phase correction, and baseline correction.
  - Reference the chemical shifts to the residual solvent peak or an internal standard like tetramethylsilane (TMS).[1]

Infrared (IR) Spectroscopy

- Sample Preparation: Prepare the sample using one of the following methods:
  - KBr Pellet: Mix a small amount of the solid sample with dry potassium bromide (KBr) and press it into a thin, transparent pellet.
  - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly onto the ATR crystal.[1]
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.[1]

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- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}). [1]
- Data Processing: The resulting interferogram is Fourier-transformed to generate the infrared spectrum.[1]

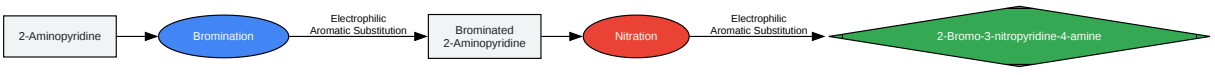
Mass Spectrometry (MS)

- Sample Introduction: Introduce the sample into the mass spectrometer using a suitable ionization method, such as Electron Ionization (EI) or Electrospray Ionization (ESI).[1]
- Instrumentation: Employ a mass spectrometer capable of providing accurate mass measurements, for instance, a time-of-flight (TOF) or quadrupole mass analyzer.[1]
- Data Acquisition: Acquire the mass spectrum over a relevant mass-to-charge (m/z) range.[1]
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure. The characteristic isotopic pattern of bromine should be evident.[1]

Visualized Workflows

Synthetic Pathway

While a specific peer-reviewed synthesis protocol for **2-Bromo-3-nitropyridine-4-amine** is not readily available, a plausible route can be inferred from the synthesis of closely related isomers.[2] The general strategy involves a two-step electrophilic aromatic substitution on a 2-aminopyridine precursor.[2]



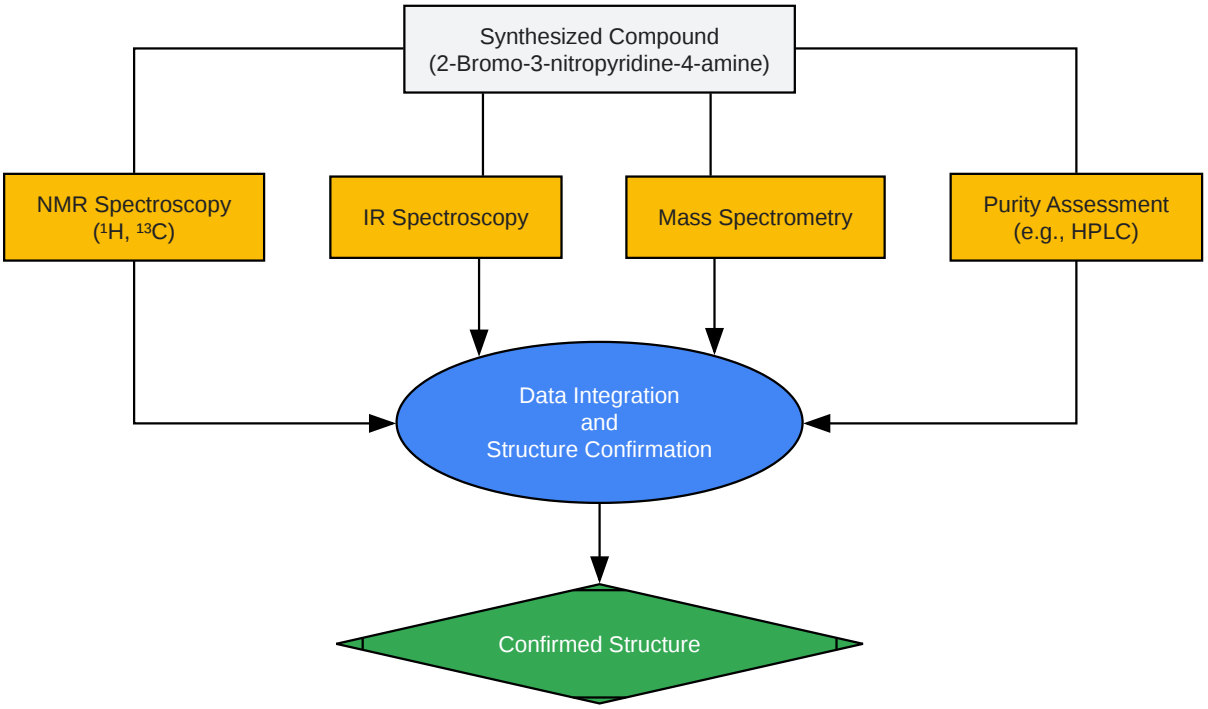
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*A generalized synthetic pathway for **2-Bromo-3-nitropyridine-4-amine**.*

Structural Characterization Workflow

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The comprehensive structural characterization of a synthesized compound like **2-Bromo-3-nitropyridine-4-amine** follows a logical progression of analytical techniques.



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Workflow for the structural characterization of the target compound.

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